

"electrochemical properties of 1,1'-Carbonylbis(3-methylimidazolium) triflate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	1,1'-Carbonylbis(3-methylimidazolium) triflate
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An Objective Comparison of the Electrochemical Properties of **1,1'-Carbonylbis(3-methylimidazolium) triflate** and Monocationic Imidazolium Analogues

For researchers, scientists, and drug development professionals exploring novel electrolytes, this guide provides a comparative overview of the electrochemical properties of the dicationic ionic liquid (DIL) **1,1'-Carbonylbis(3-methylimidazolium) triflate**. Due to limited direct experimental data for this specific DIL, its properties are benchmarked against well-characterized monocationic imidazolium triflate analogues, namely 1-Butyl-3-methylimidazolium triflate ([BMIM][OTf]) and 1-Ethyl-3-methylimidazolium triflate ([EMIM][OTf]).

Dicationic ionic liquids, such as **1,1'-Carbonylbis(3-methylimidazolium) triflate**, are a class of molten salts characterized by a cation bearing two positively charged centers. This structural feature generally imparts distinct physicochemical properties compared to their single-charge monocationic counterparts.^{[1][2]} Typically, DILs exhibit enhanced thermal stability and a wider electrochemical stability window, which are advantageous for high-voltage applications.^[3] However, these benefits often come at the cost of increased viscosity and consequently, lower ionic conductivity.^[1]

Comparative Electrochemical and Physical Properties

The following tables summarize the key electrochemical and physical properties of the monocationic imidazolium triflates, which serve as a baseline for understanding the expected performance of **1,1'-Carbonylbis(3-methylimidazolium) triflate**.

Table 1: Electrochemical Properties

Property	1,1'-Carbonylbis(3-methylimidazolium) triflate (Expected)	1-Butyl-3-methylimidazolium triflate ([BMIM] [OTf])	1-Ethyl-3-methylimidazolium triflate ([EMIM] [OTf])
Electrochemical Window (V)	Wider than monocationic analogues	~4.5 - 5.5 ^{[4][5]}	~4.0 - 5.0
Ionic Conductivity (mS/cm) at 25°C	Lower than monocationic analogues	3.3	9.8

Table 2: Physical Properties

Property	1,1'-Carbonylbis(3-methylimidazolium) triflate	1-Butyl-3-methylimidazolium triflate ([BMIM] [OTf])	1-Ethyl-3-methylimidazolium triflate ([EMIM] [OTf])
CAS Number	120418-31-7 ^[5]	174899-66-2	145022-44-2
Molecular Formula	C11H12F6N4O7S2 ^[6]	C9H15F3N2O3S	C7H11F3N2O3S
Molecular Weight (g/mol)	490.36 ^[6]	288.29	260.23
Viscosity (cP) at 25°C	Higher than monocationic analogues	91.4	47
Density (g/mL) at 25°C	Data not available	1.28	1.387

Experimental Protocols

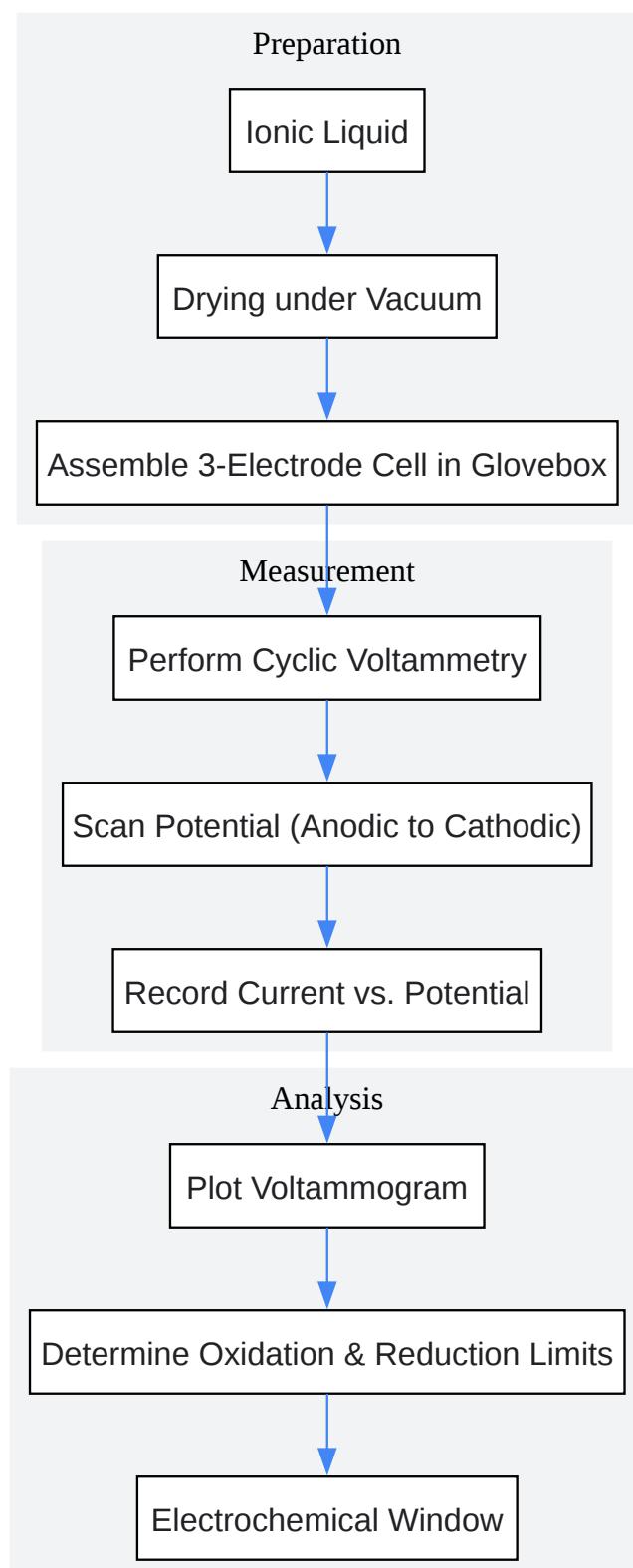
The following are detailed methodologies for key experiments used to characterize the electrochemical properties of ionic liquids.

Cyclic Voltammetry (CV) for Electrochemical Window Determination

Objective: To determine the potential range over which the ionic liquid is electrochemically stable.

Methodology:

- A three-electrode setup is used, typically consisting of a glassy carbon working electrode, a platinum wire counter electrode, and a reference electrode (e.g., Ag/AgCl or a leakless Ag/Ag⁺ electrode).[4]
- The ionic liquid is dried under vacuum to remove any water, as water impurities can narrow the electrochemical window.[4][7]
- The electrochemical cell is assembled in an inert atmosphere (e.g., a glovebox) to prevent moisture contamination.
- Cyclic voltammetry is performed by scanning the potential from the open-circuit potential towards anodic and then cathodic limits.[4]
- The electrochemical window is defined by the potentials at which a significant increase in current is observed, indicating the oxidation and reduction of the electrolyte.[4]



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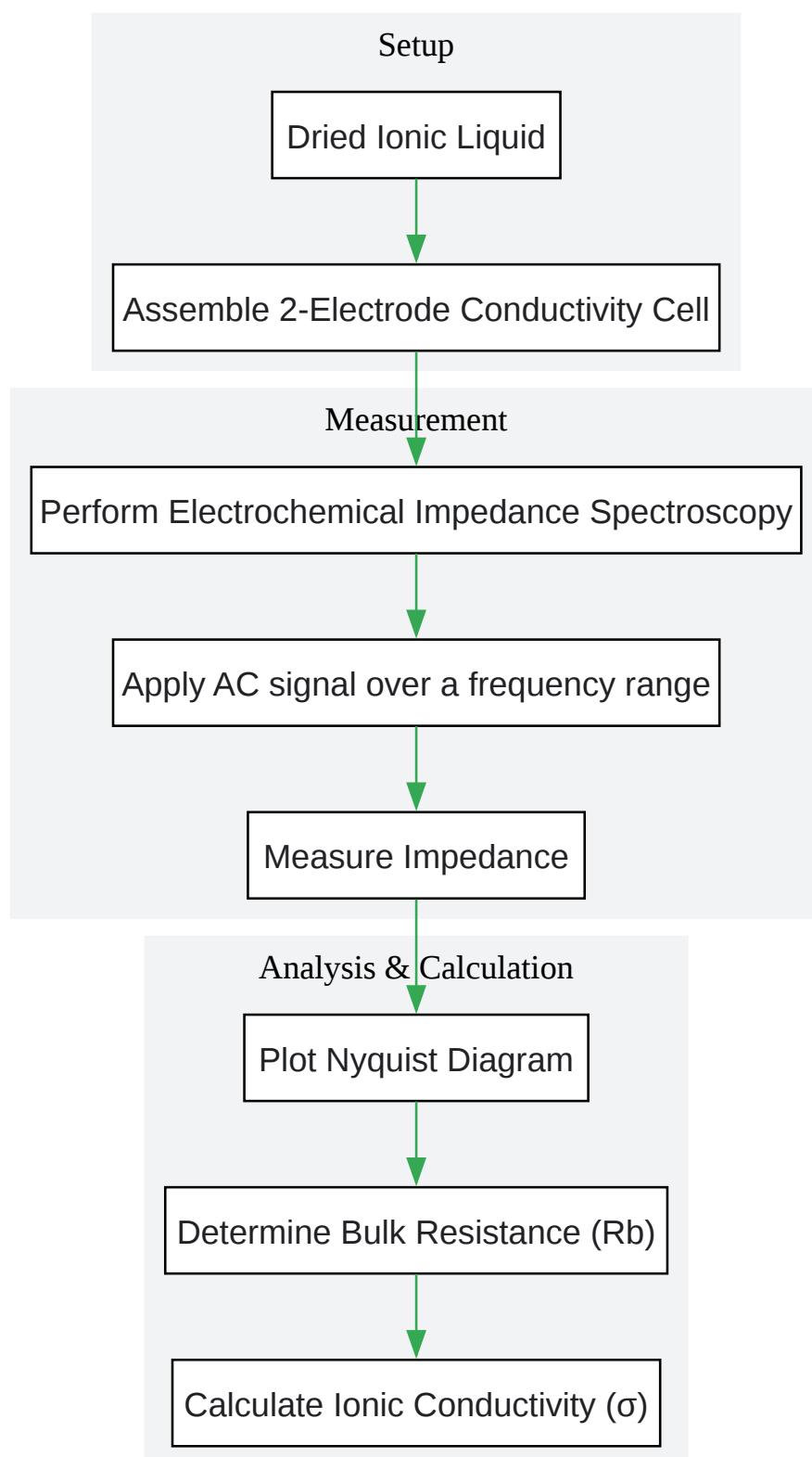
Fig. 1: Workflow for Electrochemical Window Determination.

Electrochemical Impedance Spectroscopy (EIS) for Ionic Conductivity

Objective: To measure the ionic conductivity of the ionic liquid.

Methodology:

- A two-electrode setup with two parallel platinum electrodes of a known area and distance is used.
- The cell is filled with the dried ionic liquid in an inert atmosphere.
- Electrochemical impedance spectroscopy is performed over a wide frequency range (e.g., 1 MHz to 1 Hz).[4]
- The bulk resistance (R_b) of the electrolyte is determined from the high-frequency intercept of the Nyquist plot with the real axis.
- The ionic conductivity (σ) is calculated using the formula: $\sigma = d / (R_b * A)$, where 'd' is the distance between the electrodes and 'A' is the electrode area.



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Fig. 2: Workflow for Ionic Conductivity Measurement.

Discussion and Outlook

The dicationic nature of **1,1'-Carbonylbis(3-methylimidazolium) triflate** is anticipated to lead to a wider electrochemical window compared to its monocationic counterparts like [BMIM][OTf] and [EMIM][OTf]. This enhanced stability is a significant advantage for applications requiring higher operating voltages, such as high-energy-density batteries and supercapacitors. The limits of the electrochemical window are typically determined by the oxidation of the anion and the reduction of the cation.^[4]

However, the larger size and potentially stronger intermolecular interactions of the dicationic structure are expected to result in higher viscosity and lower ionic conductivity.^[1] Lower ionic conductivity can lead to higher internal resistance and reduced power density in electrochemical devices. Therefore, a trade-off exists between electrochemical stability and ion transport properties.

Future experimental work should focus on the precise measurement of the electrochemical and physical properties of **1,1'-Carbonylbis(3-methylimidazolium) triflate** to validate these expected trends. Such data will be crucial for evaluating its potential as a viable electrolyte in advanced electrochemical systems and for guiding the design of new dicationic ionic liquids with optimized properties.

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- To cite this document: BenchChem. ["electrochemical properties of 1,1'-Carbonylbis(3-methylimidazolium) triflate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043501#electrochemical-properties-of-1-1-carbonylbis-3-methylimidazolium-triflate]

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